

Application Notes and Protocols for the Quantification of Ethanolamine Acetate

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Compound of Interest

Compound Name: *Ethanolamine acetate*

CAS No.: *54300-24-2*

Cat. No.: *B13113740*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the quantitative analysis of **ethanolamine acetate**, a salt comprised of the active pharmaceutical ingredient precursor ethanolamine and an acetate counterion. The following protocols are designed to be implemented in a research and quality control setting for the accurate determination of both the ethanolamine cation and the acetate anion.

Quantification of Ethanolamine using High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS)

This method provides a highly sensitive and selective approach for the quantification of ethanolamine in various matrices, including pharmaceutical formulations and biological samples. The protocol is adapted from established methods for ethanolamine analysis.

Data Presentation: HPLC-MS/MS Method Parameters

Parameter	Value	Reference
Instrumentation	Liquid Chromatograph coupled to a Triple Quadrupole Mass Spectrometer	
Column	HILIC Silica (100 x 2.1 mm, 3 µm) or Acclaim Trinity P1 (2.1 x 100 mm, 3 µm)	
Mobile Phase A	50 mM Ammonium Formate in Water, pH 3.7	
Mobile Phase B	Acetonitrile	
Flow Rate	0.4 mL/min	
Injection Volume	5 µL	
Column Temperature	35 °C	
Ionization Mode	Positive Electrospray Ionization (ESI+)	
MRM Transition	m/z 62 -> m/z 44 (Ethanolamine)	
Limit of Detection (LOD)	5 ppb	
Linearity Range	5 - 1000 ppb ($r^2 > 0.99$)	

Experimental Protocol: HPLC-MS/MS Analysis

1. Standard Preparation:

- Prepare a 1 mg/mL stock solution of **ethanolamine acetate** in deionized water.
- Prepare a series of calibration standards ranging from 5 ppb to 1000 ppb by serial dilution of the stock solution with deionized water.

2. Sample Preparation:

- Accurately weigh a sample of the **ethanolamine acetate** drug product.

- Dissolve the sample in a known volume of deionized water to achieve a theoretical concentration within the calibration range.
- Filter the sample solution through a 0.22 μm syringe filter prior to injection.

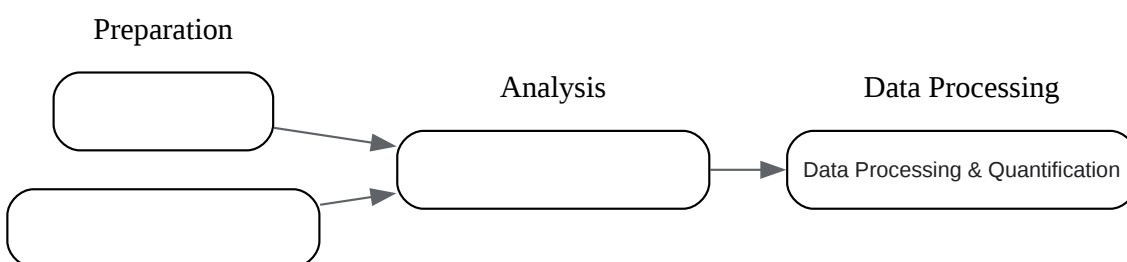
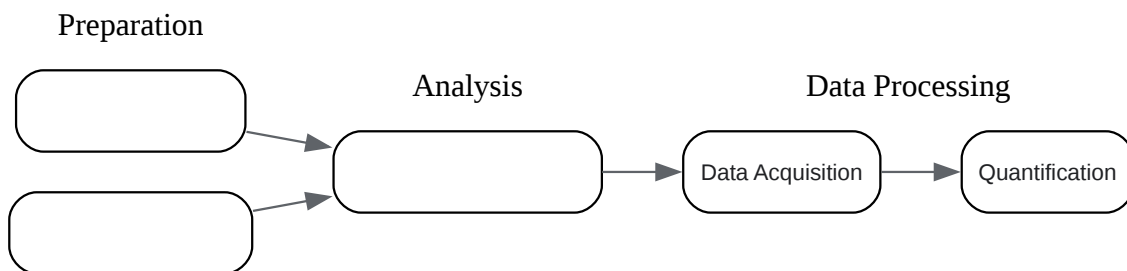
3. HPLC-MS/MS System Setup and Analysis:

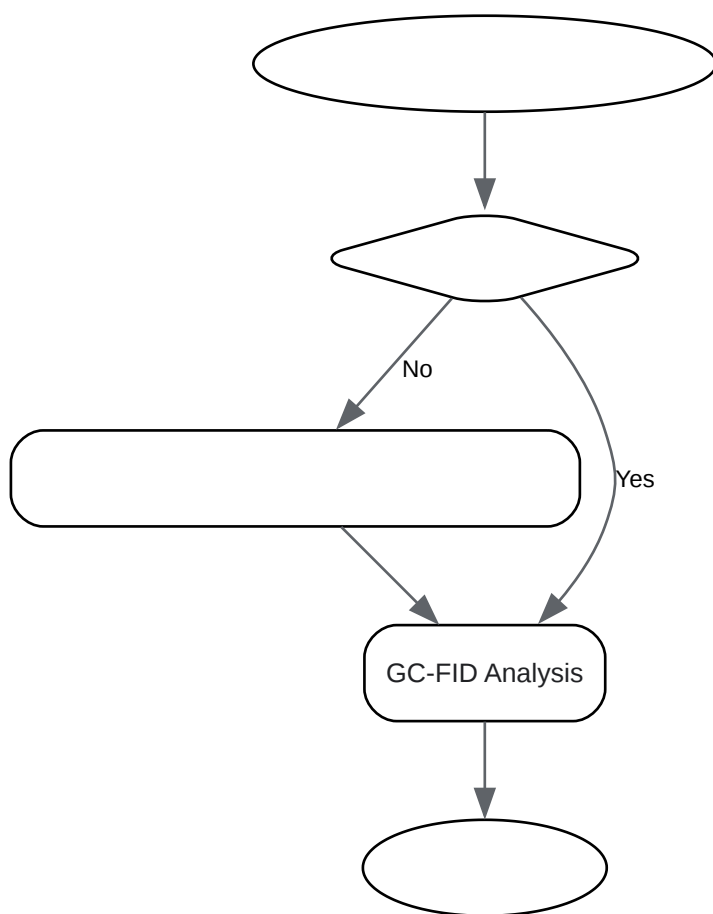
- Equilibrate the HPLC system with the initial mobile phase composition.
- Set up the mass spectrometer with the specified ionization and MRM parameters.
- Inject the prepared standards and samples.
- Acquire data and process the chromatograms to determine the peak area of ethanolamine.

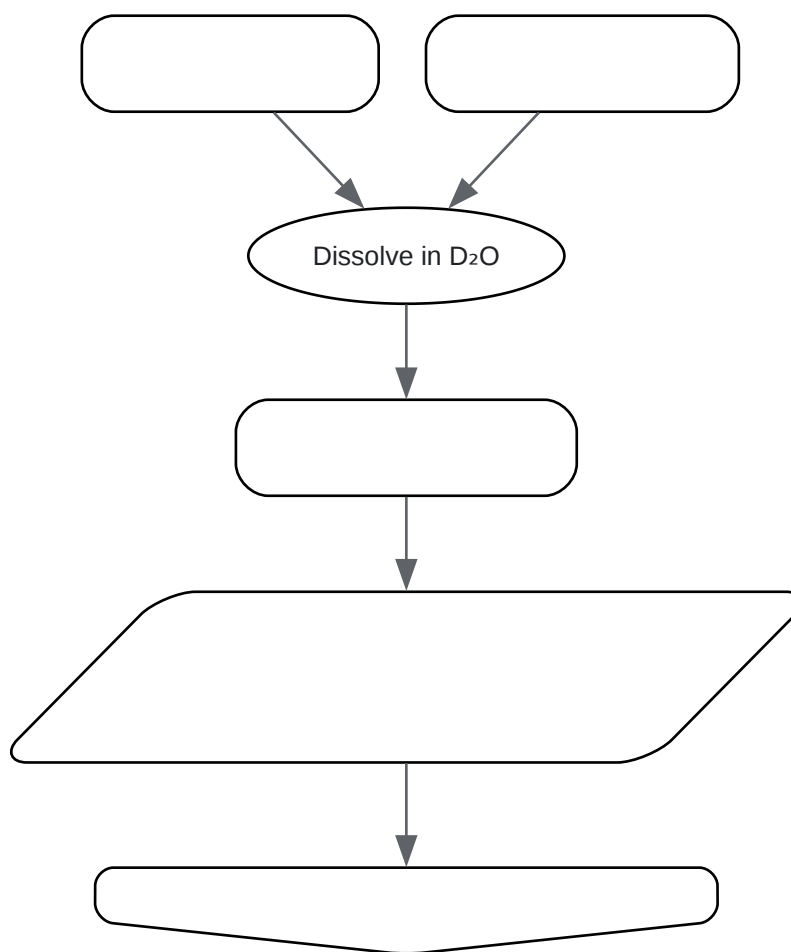
4. Quantification:

- Construct a calibration curve by plotting the peak area of the ethanolamine standards against their corresponding concentrations.
- Determine the concentration of ethanolamine in the sample by interpolating its peak area from the calibration curve.
- Calculate the amount of **ethanolamine acetate** in the original sample based on the determined ethanolamine concentration and the molecular weights of ethanolamine and **ethanolamine acetate**.

Workflow Diagram: HPLC-MS/MS Quantification of Ethanolamine







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